# Strontium sulfate proper disposal procedures

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Strontium sulfate* |
| *CAS No.:* | *7759-02-6* |
| *Cat. No.:* | *B048449* |

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Proper disposal of **strontium sulfate** in a laboratory setting requires adherence to institutional safety protocols and regulatory guidelines. While **strontium sulfate** is not classified as a hazardous substance by the Globally Harmonized System (GHS) or for transport, standard laboratory practice dictates that chemical waste should be handled with caution to ensure safety and environmental protection.[1][2][3][4] It is imperative to avoid disposing of chemical waste, including **strontium sulfate**, down the drain or in regular trash.[5][6][7]

## Safety and Handling Profile

Before disposal, it is essential to understand the properties of **strontium sulfate** that inform its handling and waste management procedures.

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| Property | Data | Citation |
|---|---|---|
| CAS Number | 7759-02-6 | [1][3] |
| Molecular Formula | $SrSO_4$ | [3] |
| Appearance | White crystalline solid or powder | [8] |
| Solubility in Water | Very slightly soluble | [2] |
| Flammability | Non-flammable | [2][4] |
| Stability | Stable under normal conditions | [2] |
| Primary Hazards | May cause mild skin, eye, and respiratory tract irritation as a dust.[2][4] | |

# Personal Protective Equipment (PPE)

When handling **strontium sulfate** for disposal, researchers must use appropriate personal protective equipment to minimize exposure.

- Eye Protection: Wear chemical safety goggles or glasses.[1][9]
- Hand Protection: Use protective gloves, which should be inspected for integrity before use.[1][9]
- Skin and Body Protection: A standard lab coat is required.[10]
- Respiratory Protection: If handling fine powders that may become airborne, use a particulate filter respirator to avoid inhaling dust.[8][11]

# Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for the collection and disposal of **strontium sulfate** waste in a laboratory environment.

1. Waste Characterization and Segregation:

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- Determine if the **strontium sulfate** waste is pure or mixed with other chemicals.
- If mixed with hazardous substances (e.g., flammable solvents, corrosive acids), the entire mixture must be treated as hazardous waste and segregated according to the properties of the hazardous components.[5][12]
- Never mix incompatible waste streams.[12] Store acids and bases separately.[12]

2. Waste Collection and Containment:

- Collect solid **strontium sulfate** waste in a designated, chemically compatible container with a secure, leak-proof screw cap.[1][7][11] Plastic containers are often preferred.[13]
- Ensure the container is clean, dry, and in good condition.[7]
- Do not overfill the container; leave at least one inch of headroom to allow for expansion.[12]
- Keep the waste container closed at all times except when adding waste.[6][13]

3. Labeling:

- Immediately label the waste container.
- The label must clearly identify the contents as "**Strontium Sulfate**" and include the full chemical name (no abbreviations).
- Indicate the date when waste was first added to the container.

4. Storage in a Satellite Accumulation Area (SAA):

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[12][13]
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[7][13]
- Inspect the SAA weekly for any signs of container leakage.[12]

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5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EH&S) or equivalent department to schedule a pickup for the waste container.[6][13]
- Follow all institutional procedures for requesting a chemical waste pickup.
- Do not attempt to dispose of the waste through a third-party vendor yourself; disposal must be handled by licensed professionals arranged through your institution.[1]

## Accidental Spill Cleanup

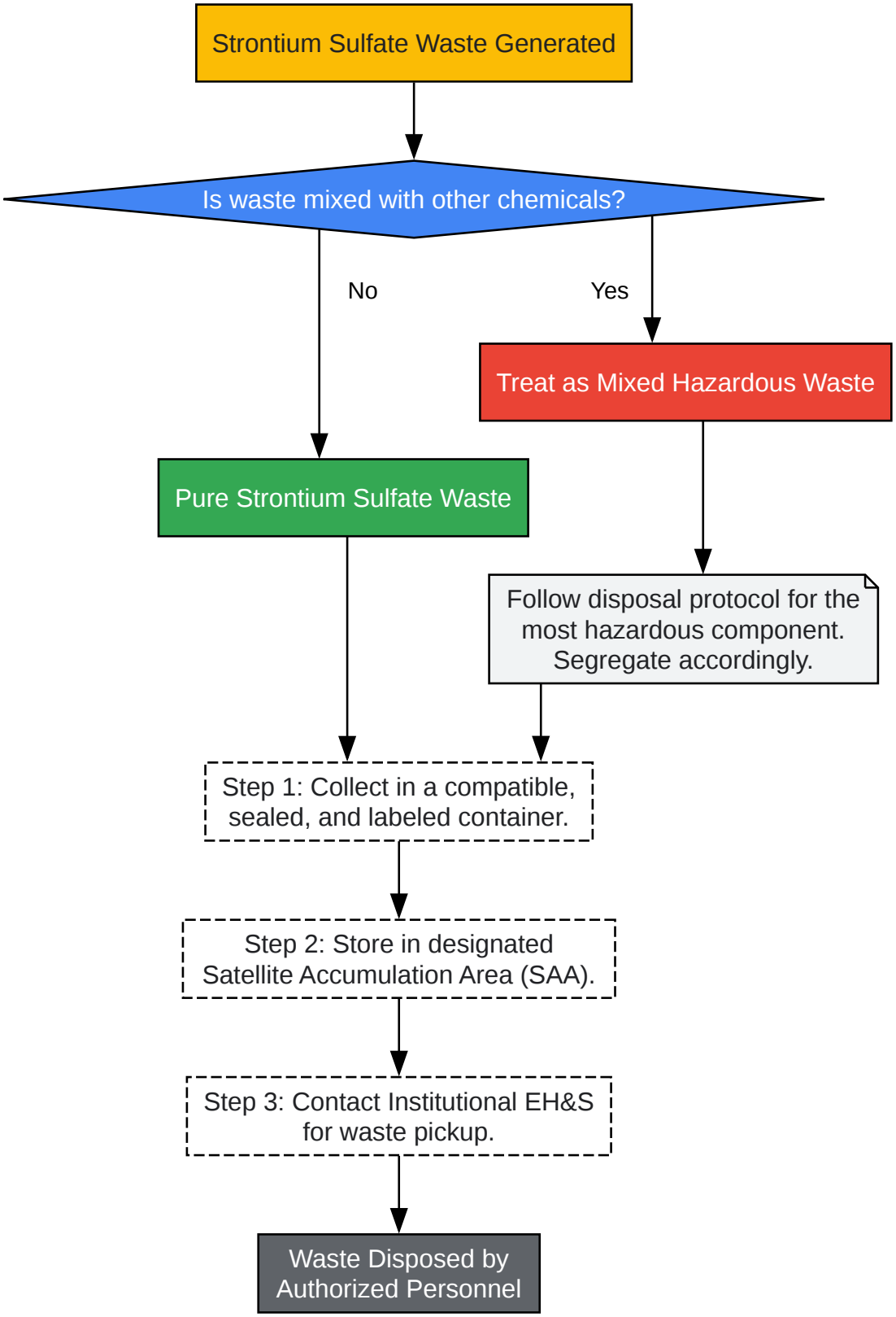
In the event of a small spill, follow these steps:

- Ensure proper PPE is worn, especially respiratory protection, to avoid inhaling dust.[14]
- Gently sweep or shovel the spilled solid material into a suitable waste disposal container.[1][2][4] Moisten the powder slightly to prevent it from becoming airborne if appropriate.[11]
- Finish cleaning the area by spreading water on the contaminated surface and dispose of the cleaning materials according to local and institutional requirements.[2][4]
- For large spills, evacuate the area and contact your institution's EH&S department immediately.[14]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **strontium sulfate** waste in a laboratory setting.

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Caption: Workflow for **Strontium Sulfate** Waste Disposal.

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